

Head-to-Head Comparison: Sibiriline and GSK2982772 in RIPK1 Inhibition

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Compound of Interest

Compound Name: *Sibiriline*

Cat. No.: *B610835*

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In the landscape of therapeutic drug development, particularly for inflammatory diseases, the inhibition of Receptor-Interacting Protein Kinase 1 (RIPK1) has emerged as a promising strategy. Two notable small molecule inhibitors, **Sibiriline** and GSK2982772, have been developed to target this kinase. This guide provides a comprehensive head-to-head comparison of their performance, supported by available experimental data, to assist researchers, scientists, and drug development professionals in their understanding and potential application of these compounds.

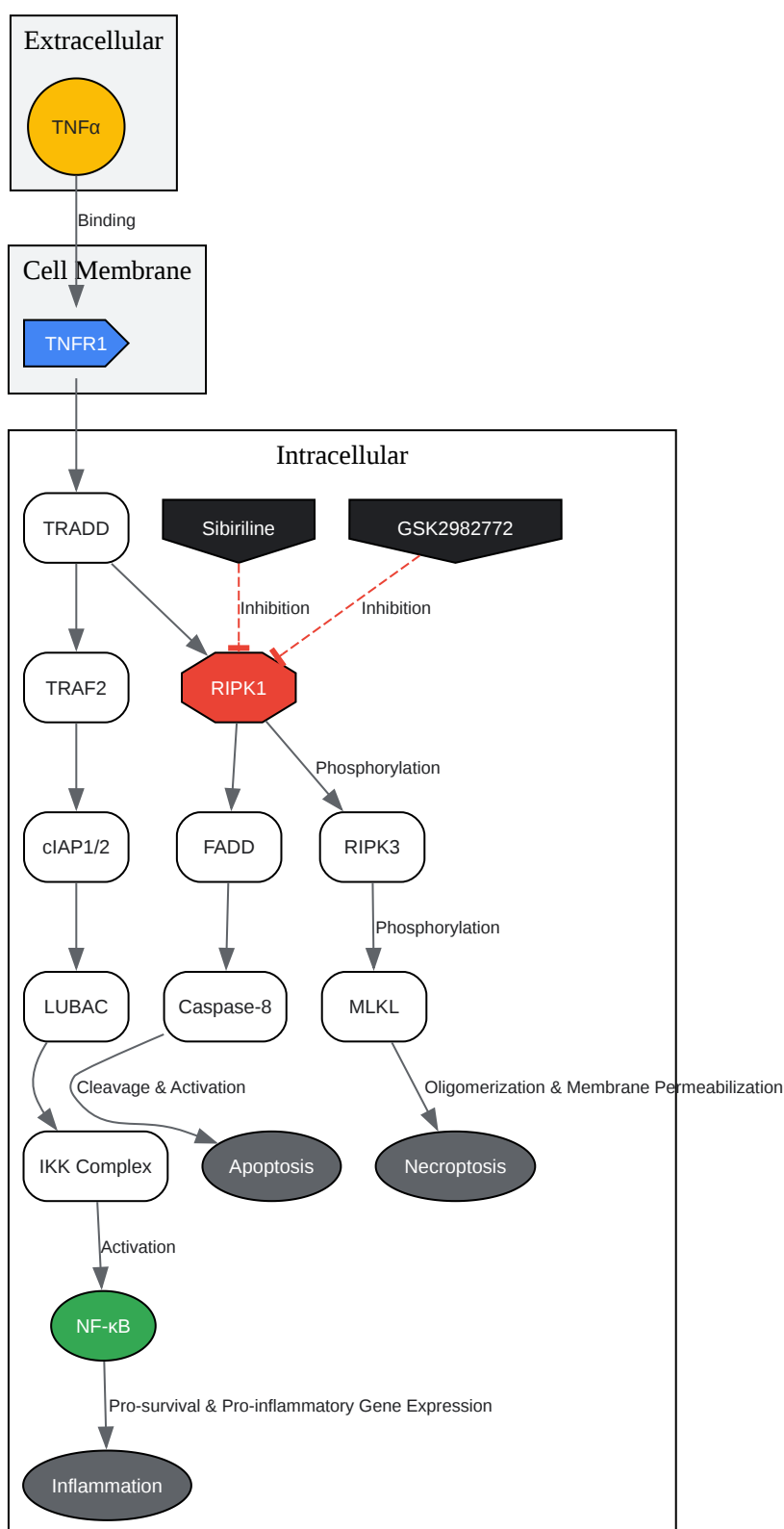
Mechanism of Action and Target Pathway

Both **Sibiriline** and GSK2982772 are competitive inhibitors of RIPK1, targeting its kinase domain to prevent the downstream signaling that leads to inflammation and programmed cell death, specifically necroptosis.[1][2] RIPK1 is a crucial mediator in the tumor necrosis factor (TNF) receptor 1 (TNFR1) signaling pathway. Upon TNF α binding, RIPK1 can initiate two distinct pathways: a pro-survival pathway mediated by NF- κ B activation, or cell death pathways in the form of apoptosis or necroptosis.[3] The kinase activity of RIPK1 is essential for the induction of necroptosis, which involves the recruitment and phosphorylation of RIPK3 and subsequently Mixed Lineage Kinase Domain-Like (MLKL).[4]

Sibiriline has been shown to be a specific competitive inhibitor of RIPK1 that targets the ATP-binding site, locking the kinase in an inactive conformation.[5][6] This action effectively inhibits both TNF-induced RIPK1-dependent necroptosis and apoptosis.[1] Similarly, GSK2982772 is a

potent, ATP-competitive RIPK1 kinase inhibitor.[2][7] It binds to an allosteric pocket of the RIPK1 kinase domain.[8]

Below is a diagram illustrating the RIPK1 signaling pathway and the points of inhibition by **Sibiriline** and GSK2982772.



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